Application Note: 3,5-Dimethoxybenzaldehyde-13C6 for Tracing Metabolic Pathways

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Compound of Interest

Compound Name:	*3,5-Dimethoxybenzaldehyde-13C6*
Cat. No.:	*B1154865*

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Executive Summary

3,5-Dimethoxybenzaldehyde-13C6 (Ring-13C6) serves as a critical stable isotope precursor for elucidating the metabolic fate of stilbenoids, polyphenol analogs, and methoxylated aromatic drugs. By incorporating a biologically stable hexacarbon (13C6) tag into the aromatic scaffold, researchers can track the molecule through complex Phase I (functionalization) and Phase II (conjugation) metabolic transformations without loss of the isotopic signature during demethylation events.

This guide details the application of **3,5-Dimethoxybenzaldehyde-13C6** in two primary workflows:

- Biosynthetic Elucidation: Tracing the incorporation of the benzaldehyde moiety into complex stilbenes (e.g., Pterostilbene) in engineered microbial or plant systems.
- ADME & Metabolite Profiling: Using the labeled aldehyde to synthesize 13C6-Pterostilbene for in vitro microsomal stability assays, enabling the unambiguous identification of downstream metabolites via Mass Isotopomer Distribution Analysis (MIDA).

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Technical Specifications & Mechanism

Compound Profile[1]

- Chemical Name: **3,5-Dimethoxybenzaldehyde-13C6**
- Labeling Pattern: Uniformly labeled benzene ring (

).
- Mass Shift: +6.0201 Da relative to the unlabeled isotopologue.
- Key Advantage: Unlike methoxy-labeled variants (

  -O-

  ), the ring label remains intact during Cytochrome P450-mediated O-demethylation, preserving the tracer signal in downstream metabolites like 3,5-dihydroxy derivatives.

Mechanism of Action in Tracing

In metabolic studies, the retention of the isotopic tag is paramount. 3,5-Dimethoxybenzaldehyde is a structural analog of the resorcinol moiety found in resveratrol and pterostilbene.

- Pathway A (Biosynthesis): The aldehyde condenses with malonyl-CoA derived extenders (via polyketide synthases) to form the stilbene backbone.
- Pathway B (Catabolism): When used as a drug precursor (e.g., for Pterostilbene), the compound undergoes extensive metabolism. The 13C6-ring acts as a "beacon," shifting all resultant metabolites by +6 Da in Mass Spectrometry, instantly distinguishing them from matrix background.

Experimental Protocols

Protocol A: Synthesis of 13C6-Pterostilbene Tracer

Before metabolic testing, the aldehyde must be converted to the bioactive stilbene. Objective: Synthesize [Ring-13C6]-Pterostilbene for ADME studies.

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- Reagents: **3,5-Dimethoxybenzaldehyde-13C6** (1 eq), 4-Hydroxybenzyl phosphonate (1.1 eq), NaH (2 eq), THF (anhydrous).
- Reaction: Perform a Wittig-Horner condensation.
  - Dissolve phosphonate in THF; add NaH at 0°C. Stir 30 min.
  - Add **3,5-Dimethoxybenzaldehyde-13C6** dropwise.
  - Reflux for 4-6 hours.
- Purification: Quench with water, extract with EtOAc. Purify via Silica Flash Chromatography (Hexane:EtOAc 8:2).
- Validation: Confirm M+6 peak via LC-MS (Target m/z: ~262.1 for [M+H]+).

Protocol B: In Vitro Microsomal Metabolic Stability Assay

Objective: Identify Phase I/II metabolites of Pterostilbene using the 13C6 tracer.

Materials:

- Liver Microsomes (Human/Rat, 20 mg/mL)
- NADPH Regenerating System
- Substrate: [Ring-13C6]-Pterostilbene (synthesized in Protocol A)
- Quenching Solution: Ice-cold Acetonitrile (ACN) with 0.1% Formic Acid

Step-by-Step Procedure:

- Pre-incubation: Mix 475 µL of phosphate buffer (pH 7.4) with 25 µL liver microsomes. Pre-warm at 37°C for 5 min.
- Initiation: Add 5 µL of [Ring-13C6]-Pterostilbene (1 mM stock in DMSO). Final conc: 10 µM.

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- Reaction: Add 50 µL NADPH regenerating system to start the reaction.
- Sampling: At t = 0, 15, 30, and 60 min, remove 100 µL aliquots.
- Quenching: Immediately transfer aliquot into 300 µL ice-cold ACN. Vortex for 30s.
- Extraction: Centrifuge at 10,000 x g for 10 min at 4°C. Collect supernatant for LC-MS analysis.

Analytical Workflow (LC-HRMS)

System: UHPLC coupled to Q-TOF or Orbitrap MS. Column: C18 Reverse Phase (2.1 x 100 mm, 1.7 µm).

Parameter	Setting
Mobile Phase A	Water + 0.1% Formic Acid
Mobile Phase B	Acetonitrile + 0.1% Formic Acid
Gradient	5% B (0-1 min) -> 95% B (10 min) -> 95% B (12 min) -> 5% B (12.1 min)
Flow Rate	0.3 mL/min
Ionization	ESI Negative Mode (for phenolic metabolites) / Positive (for methylated)
Resolution	> 30,000 FWHM

Data Analysis Strategy:

- Extracted Ion Chromatogram (EIC): Extract theoretical masses for Pterostilbene (M) and [13C6]-Pterostilbene (M+6).
- Metabolite Hunting: Look for "Twin Peaks" in the spectra. Any metabolite derived from the drug will appear as a doublet separated by exactly 6.02 Da (assuming 1:1 mixture of labeled/unlabeled) or a distinct M+6 peak if using pure tracer.
- Identification:

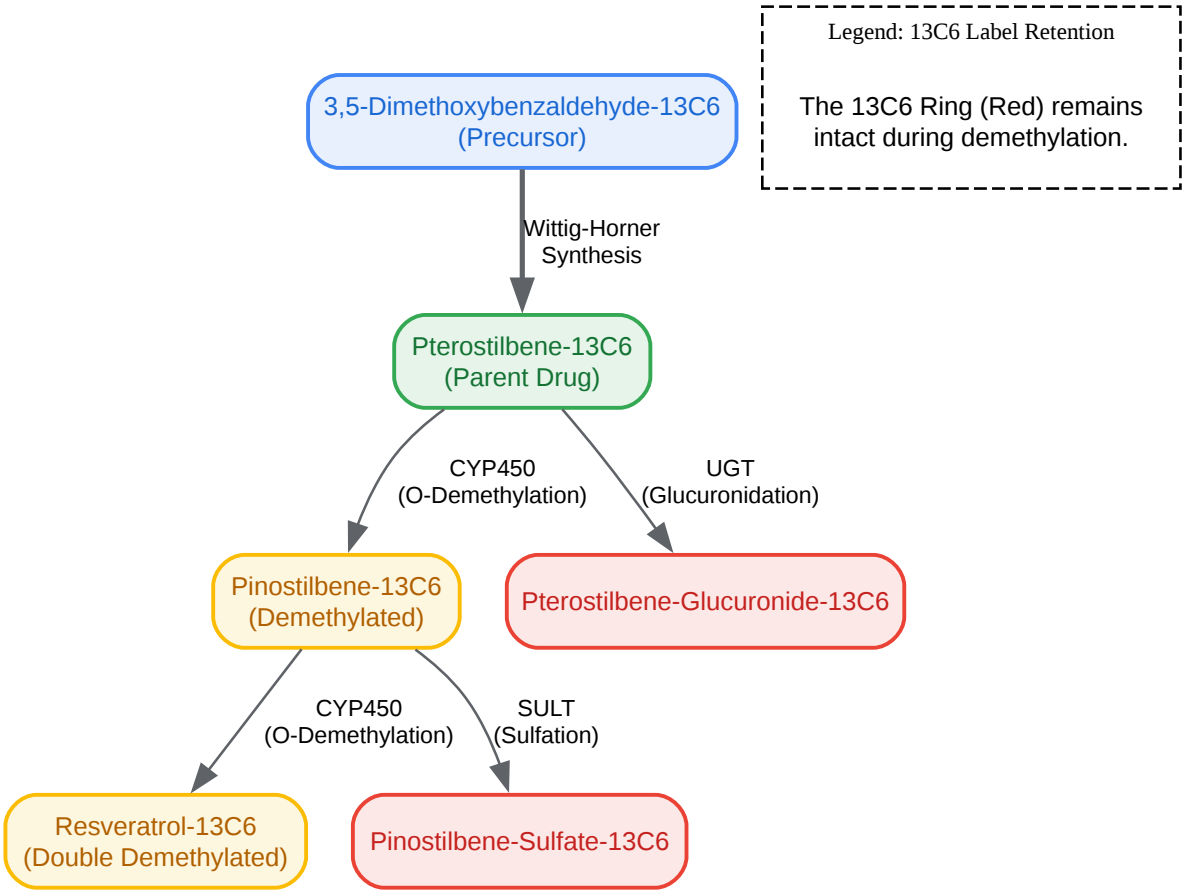
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- Demethylation:[1][2] Loss of 14 Da (CH2). Parent M+6 shifts to (M-14)+6.
- Glucuronidation: Addition of 176 Da. Parent M+6 shifts to (M+176)+6.

Pathway Visualization

Diagram 1: Metabolic Fate of 13C6-Pterostilbene

This diagram illustrates how the 13C6 ring label (marked in red) persists through Phase I and Phase II metabolism, unlike methoxy labels which would be lost during demethylation.

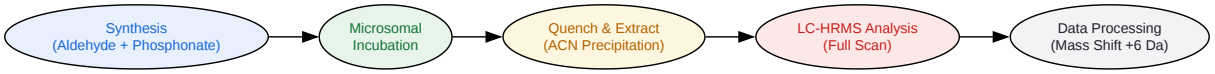


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Caption: Metabolic trajectory of the 13C6-labeled aromatic scaffold. Note that O-demethylation removes methyl groups but preserves the 13C6-ring signal.

Diagram 2: Experimental Workflow for Metabolite ID

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Caption: Step-by-step workflow from precursor synthesis to mass isotopomer analysis.

References

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